

# Technical Guidance: Determination of the Molecular Weight of Tetramethylammonium Fluoride Tetrahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetramethylammonium fluoride tetrahydrate*

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This document provides a comprehensive guide for researchers, scientists, and professionals in drug development on the molecular properties of **Tetramethylammonium fluoride tetrahydrate**. The focus of this paper is the precise determination of its molecular weight, a fundamental parameter for stoichiometric calculations, solution preparation, and material characterization.

## Compound Identification

- Compound Name: **Tetramethylammonium fluoride tetrahydrate**
- Molecular Formula:  $C_4H_{12}FN \cdot 4H_2O$
- Overall Molecular Formula:  $C_4H_{20}FNO_4$  [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 17787-40-5 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

## Summary of Physicochemical Data

The molecular weight of **Tetramethylammonium fluoride tetrahydrate** is a critical parameter for accurate scientific research. The calculated molecular weight is 165.20 g/mol [\[1\]](#)[\[2\]](#) This

value is derived from the summation of the atomic weights of its constituent elements, based on the compound's molecular formula.

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Atomic Weight ( g/mol )	Count	Subtotal ( g/mol )
Carbon	C	12.011[6][7][8][9]	4	48.044
Hydrogen	H	1.008[10][11][12] [13]	20	20.160
Fluorine	F	18.998[14][15] [16][17][18]	1	18.998
Nitrogen	N	14.007[19][20] [21][22][23]	1	14.007
Oxygen	O	15.999[24][25] [26]	4	63.996
Total		165.205		

Note: The final molecular weight is commonly rounded to two decimal places, yielding 165.21 g/mol .

## Experimental Protocols: Methodology for Molecular Weight Calculation

The molecular weight of a chemical compound is determined by the sum of the atomic weights of its constituent atoms. The following protocol outlines the systematic procedure for this calculation.

Objective: To accurately calculate the molecular weight of **Tetramethylammonium fluoride tetrahydrate** (C<sub>4</sub>H<sub>20</sub>FNO<sub>4</sub>).

Materials:

- Standard Periodic Table with accepted atomic weights.
- Confirmed molecular formula of the compound.

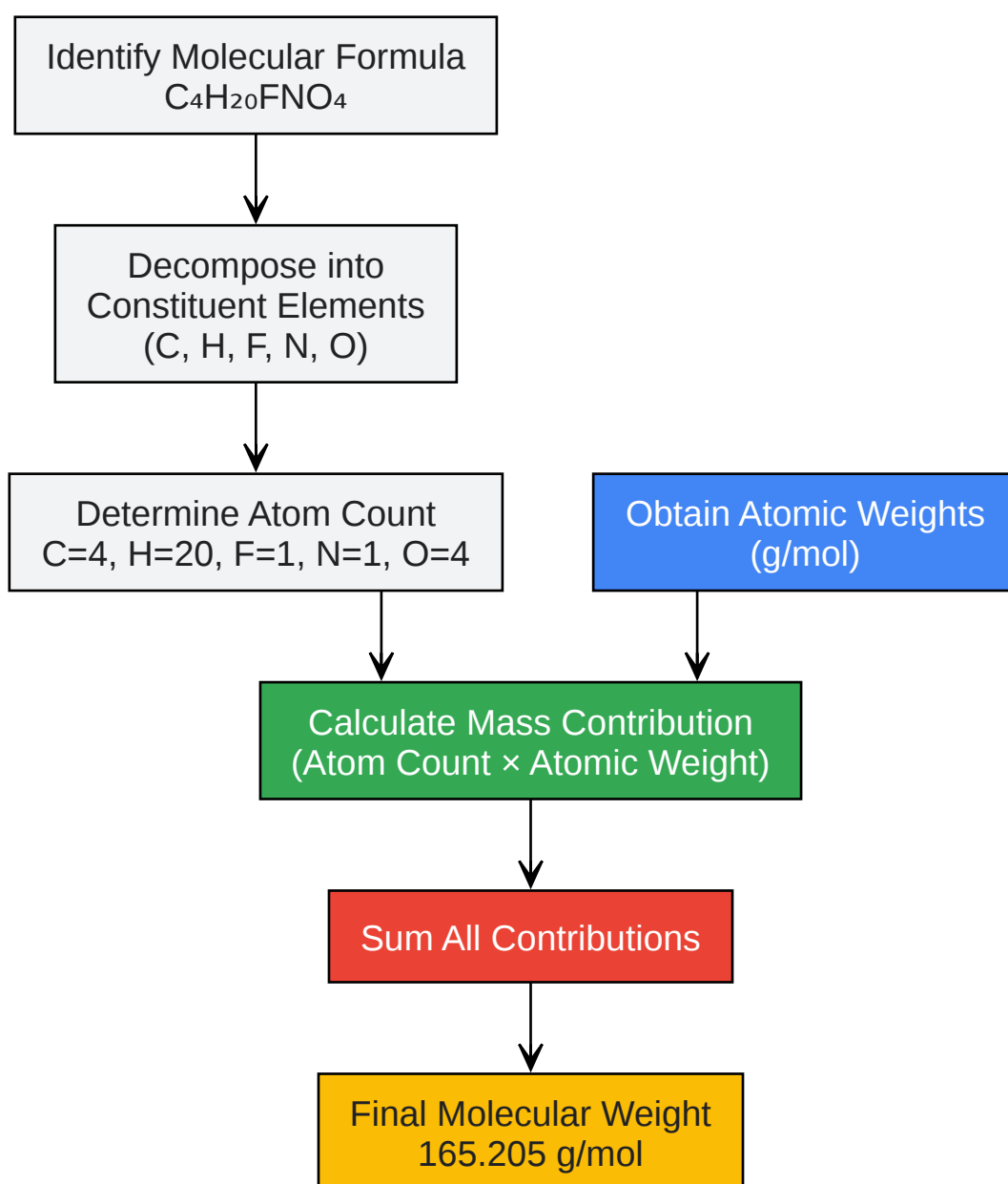
Procedure:

- Decomposition of the Molecular Formula: Identify each element present in the molecule and the number of atoms of each element.
  - For **Tetramethylammonium fluoride tetrahydrate** ( $\text{C}_4\text{H}_{12}\text{FN}\cdot 4\text{H}_2\text{O}$ ), the elements are Carbon (C), Hydrogen (H), Fluorine (F), Nitrogen (N), and Oxygen (O).
  - The total atom count is: C=4, H=12+(4\*2)=20, F=1, N=1, O=4.
- Determination of Atomic Weights: Obtain the standard atomic weight for each element from a reliable source, such as the IUPAC Periodic Table.
  - Atomic Weight of Carbon (C)  $\approx 12.011$  g/mol
  - Atomic Weight of Hydrogen (H)  $\approx 1.008$  g/mol
  - Atomic Weight of Fluorine (F)  $\approx 18.998$  g/mol
  - Atomic Weight of Nitrogen (N)  $\approx 14.007$  g/mol
  - Atomic Weight of Oxygen (O)  $\approx 15.999$  g/mol
- Calculation of Subtotals: For each element, multiply its atomic weight by the number of atoms present in the molecule.
  - Mass of Carbon =  $4 * 12.011$  g/mol = 48.044 g/mol
  - Mass of Hydrogen =  $20 * 1.008$  g/mol = 20.160 g/mol
  - Mass of Fluorine =  $1 * 18.998$  g/mol = 18.998 g/mol
  - Mass of Nitrogen =  $1 * 14.007$  g/mol = 14.007 g/mol
  - Mass of Oxygen =  $4 * 15.999$  g/mol = 63.996 g/mol

- Summation for Total Molecular Weight: Sum the subtotals for all elements to obtain the final molecular weight of the compound.
  - Molecular Weight =  $48.044 + 20.160 + 18.998 + 14.007 + 63.996 = 165.205 \text{ g/mol}$  .

## Visualization of Calculation Workflow

The logical process for determining the molecular weight can be visualized as a straightforward workflow, ensuring clarity and reproducibility.



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Caption: Workflow for calculating molecular weight.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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